

Application Note: Chemical Synthesis of rac-7-Hydroxy Efavirenz

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Compound of Interest

Compound Name: *rac 7-Hydroxy Efavirenz*

CAS No.: 205754-50-3

Cat. No.: B023507

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Abstract & Scope

This technical guide details the synthetic protocol for rac-7-Hydroxy Efavirenz (rac-6-chloro-4-(cyclopropylethynyl)-1,4-dihydro-7-hydroxy-4-(trifluoromethyl)-2H-3,1-benzoxazin-2-one). While 8-hydroxy efavirenz is the primary metabolite in humans (mediated by CYP2B6), the 7-hydroxy isomer is a critical reference standard for comprehensive pharmacokinetic profiling, toxicity studies, and impurity exclusion in drug manufacturing.

This protocol is designed to produce the racemic mixture, suitable for use as a chromatography standard (HPLC/LC-MS) where enantiomeric separation is performed on-column, or for initial biological assays where stereochemistry is not the primary variable. The route is an adaptation of the industrial synthesis of Efavirenz (Sustiva®), modified to install the hydroxyl group at the C7 position via a regioselective lithiation strategy.

Retrosynthetic Analysis & Strategy

To synthesize the 7-hydroxy derivative, we must modify the substitution pattern of the starting aniline. The standard Efavirenz synthesis uses 4-chloroaniline.^{[1][2]} By mapping the

benzoxazinone numbering to the aniline precursor, we identify 3-methoxy-4-chloroaniline as the required starting material.

- **Regiochemistry:** The key challenge is ensuring the trifluoroacetyl group installs at the position para to the methoxy group (Position 6 of the aniline) rather than position 2.
- **Directing Effects:** The pivaloyl protecting group (ortho-director) and the methoxy group (para-director) synergistically activate Position 6, making this route highly favorable.

Pathway Diagram (Graphviz)

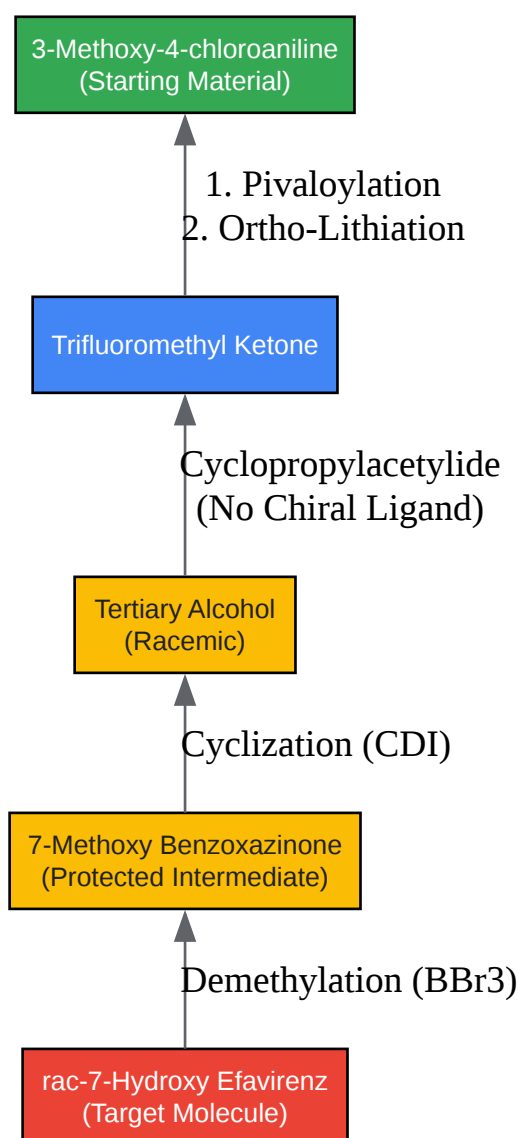


Figure 1: Retrosynthetic disconnection for rac-7-Hydroxy Efavirenz.

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Detailed Experimental Protocol

Stage 1: Precursor Preparation (Pivaloylation)

Objective: Protect the aniline amine to direct the subsequent lithiation.

- Reagents: 3-Methoxy-4-chloroaniline (1.0 eq), Pivaloyl chloride (1.1 eq), Triethylamine (1.2 eq), DCM (Dichloromethane).
- Procedure:
 - Dissolve 3-methoxy-4-chloroaniline (15.7 g, 100 mmol) in dry DCM (150 mL) under nitrogen.
 - Add Triethylamine (16.7 mL, 120 mmol) and cool to 0°C.
 - Dropwise add Pivaloyl chloride (13.5 mL, 110 mmol) over 30 minutes.
 - Warm to room temperature (RT) and stir for 2 hours.
 - Workup: Wash with 1N HCl (2x), saturated NaHCO₃, and brine. Dry over Na₂SO₄ and concentrate.
 - Yield Expectation: >90% (Off-white solid).

Stage 2: Regioselective Acylation (The Critical Step)

Objective: Install the trifluoroacetyl group at the C6 position (para to methoxy).

- Reagents: N-Pivaloyl-3-methoxy-4-chloroaniline (from Stage 1), n-Butyllithium (2.5M in hexanes, 2.2 eq), Ethyl trifluoroacetate (1.2 eq), THF (dry).
- Procedure:
 - Dissolve the pivaloylamide (10 g, ~41 mmol) in anhydrous THF (100 mL) and cool to -78°C.

- Add n-BuLi (36 mL, 90 mmol) dropwise, maintaining temp < -70°C. (Solution turns bright yellow/orange).
- Stir at -78°C for 1 hour to ensure dianion formation.
- Add Ethyl trifluoroacetate (6.0 mL, 50 mmol) dropwise.
- Stir at -78°C for 1 hour, then allow to warm to 0°C.
- Quench: Pour into cold 1N HCl (100 mL) and stir vigorously for 30 mins (hydrolysis of the intermediate hemiaminal).
- Extraction: Extract with Ethyl Acetate (3x).
- Purification: Silica gel chromatography (Hexane/EtOAc).
- Product: 1-(2-amino-5-chloro-4-methoxyphenyl)-2,2,2-trifluoroethanone. Note: The pivaloyl group is often cleaved during the acidic workup or requires a specific reflux step with acid to fully remove. Ensure deprotection to the free aniline ketone.

Stage 3: Racemic Alkynylation

Objective: Add the cyclopropylacetylene side chain. By omitting chiral ligands (like norephedrine), we generate the racemate.

- Reagents: Cyclopropylacetylene (1.5 eq), n-BuLi (1.4 eq), Trifluoro-ketone intermediate (1.0 eq), THF.
- Procedure:
 - Prepare Lithium Acetylide: In a separate flask, dissolve cyclopropylacetylene (3.0 g) in THF (40 mL) at -20°C. Add n-BuLi (1.4 eq) dropwise. Stir for 30 mins.
 - Addition: Cool the acetylide solution to -50°C.
 - Add the solution of the Trifluoro-ketone (from Stage 2) in THF dropwise.
 - Stir at -50°C for 1 hour, then warm to RT.

- Quench: Saturated NH_4Cl solution.
- Workup: Extract with EtOAc, wash with brine, dry, and concentrate.
- Result: Racemic amino-alcohol intermediate.

Stage 4: Cyclization

Objective: Form the benzoxazinone core.^[3]

- Reagents: 1,1'-Carbonyldiimidazole (CDI) (1.5 eq), THF.
- Procedure:
 - Dissolve the amino-alcohol residue in dry THF (10 mL/g).
 - Add CDI in one portion.
 - Heat to 60°C for 4 hours.
 - Workup: Cool, add water, extract with EtOAc.
 - Purification: Recrystallization from Hexane/Toluene or column chromatography.
 - Product: rac-7-Methoxy Efavirenz.

Stage 5: Demethylation (Final Step)

Objective: Reveal the 7-hydroxyl group.

- Reagents: Boron Tribromide (BBr_3) (1.0M in DCM, 3.0 eq), DCM.
- Procedure:
 - Dissolve rac-7-Methoxy Efavirenz in dry DCM at -78°C.
 - Slowly add BBr_3 solution. Caution: Highly exothermic.
 - Warm to 0°C and monitor by TLC (approx. 1-2 hours).

- Quench: Carefully add Methanol at 0°C to destroy excess borane, then add saturated NaHCO₃.
- Isolation: Extract with EtOAc. The product is amphoteric (phenol + carbamate); avoid high pH.
- Final Purification: Preparative HPLC (C18, Water/Acetonitrile + 0.1% Formic Acid).

Data Summary & Quality Control

Reaction Stoichiometry Table

Step	Reagent	Eq.	Role	Critical Parameter
1	Pivaloyl Chloride	1.1	Protecting Group	Keep temp < 5°C during addition
2	n-BuLi	2.2	Lithiation Agent	Temp must be < -70°C to avoid side reactions
3	Cyclopropylacetylene	1.5	Nucleophile	Freshly distilled if possible
4	CDI	1.5	Cyclizing Agent	Dry THF is essential
5	BBr ₃	3.0	Demethylating Agent	Quench carefully; generates HBr

Analytical Validation

- ¹H NMR (DMSO-d₆): Look for the disappearance of the methoxy singlet (~3.8 ppm) and appearance of a broad phenolic -OH singlet (~10.0 ppm).
- ¹⁹F NMR: Verify the CF₃ signal (typically ~ -80 ppm).
- Mass Spectrometry: Target Mass [M-H]⁻ = 330.0 (Calculated for C₁₄H₉ClF₃NO₃).

Workflow Visualization

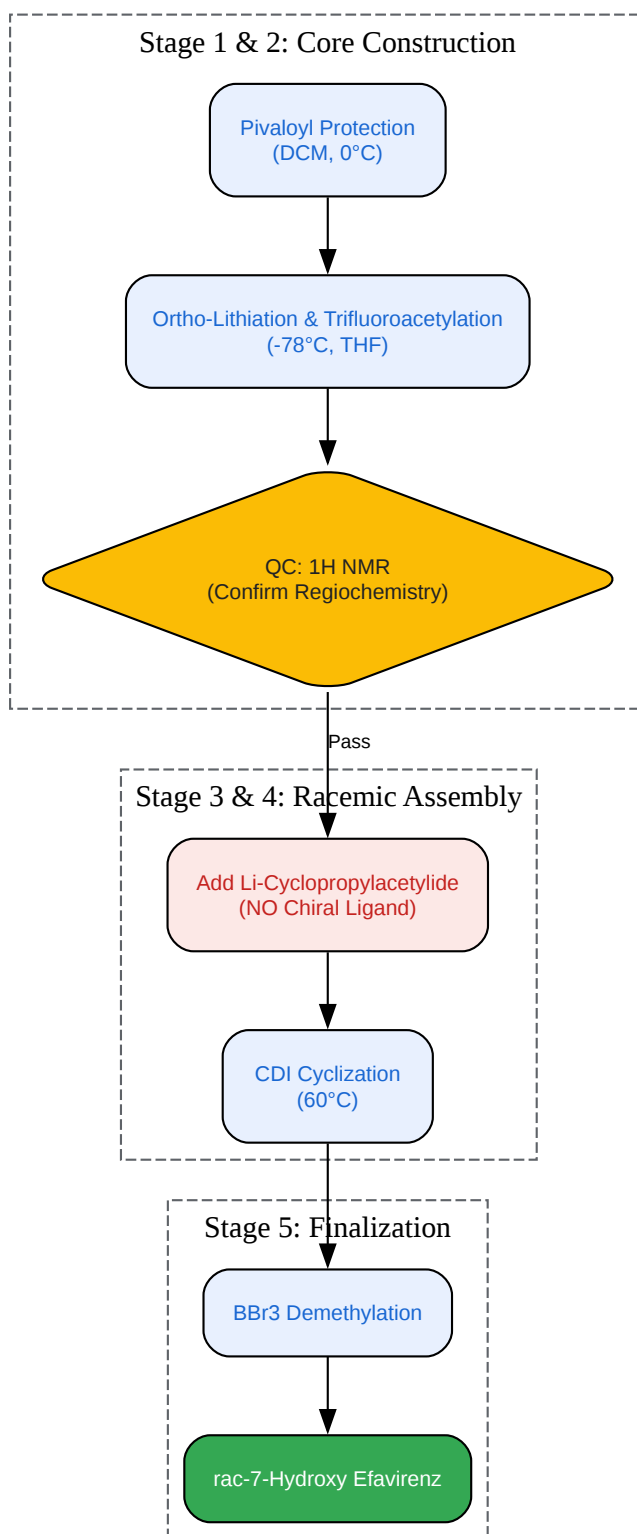


Figure 2: Operational Workflow for Synthesis

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References

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